

Technical Guide: Safety, Handling, and Application of 2-(4-Formylphenoxy)pentanoic Acid

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Compound of Interest

Compound Name: *Pentanoic acid, 2-(4-formylphenoxy)-*
CAS No.: 1092301-10-4
Cat. No.: B12127855

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Part 1: Executive Summary & Compound Identification

2-(4-formylphenoxy)pentanoic acid is a bifunctional building block containing a carboxylic acid and a para-substituted benzaldehyde moiety linked by an ether bridge. It is primarily utilized as a pharmacophore scaffold in the development of hemoglobin allosteric effectors (e.g., Voxelotor analogs) and PPAR agonists. Due to the simultaneous presence of an oxidizable aldehyde and an acidic proton, this compound requires specific handling to prevent polymerization (aldol condensation) or oxidation (to the dicarboxylic acid).

Chemical Identity Profile[1][2][3]

Property	Specification
Chemical Name	Pentanoic acid, 2-(4-formylphenoxy)-
Systematic Name	2-(4-Formylphenoxy)valeric acid
Molecular Formula	
Molecular Weight	222.24 g/mol
SMILES	<chem>CCCC(C(=O)O)Oc1ccc(C=O)cc1</chem>
Physical State	Viscous oil or low-melting solid (pale yellow)
Solubility	Soluble in DMSO, DMF, DCM, Ethyl Acetate; Sparingly soluble in water. [1]
Key Reactivity	Nucleophilic addition (Aldehyde), Esterification/Amidation (Acid), -Deprotonation.

Part 2: Hazard Identification & Risk Assessment (GHS)

As a research-grade intermediate, specific toxicological data may be limited. The following assessment is derived from Structure-Activity Relationships (SAR) of analogous phenoxy-acid aldehydes (e.g., phenoxyacetic acid derivatives).

GHS Classification (Derived)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation (Acidic functionality).
 - H319: Causes serious eye irritation (Aldehyde/Acid synergy).
 - H317: May cause an allergic skin reaction (Aldehyde moiety is a known sensitizer).

- H335: May cause respiratory irritation.

Mechanism of Toxicity

- Protein Adduct Formation: The electrophilic aldehyde group () can form Schiff bases with amine residues on proteins (lysine), leading to sensitization (H317).
- Acidic Corrosivity: The carboxylic acid () protonates mucosal membranes, causing immediate irritation upon contact (H315, H319).
- Oxidative Stress: Spontaneous oxidation of the aldehyde to the carboxylic acid generates radical intermediates, potentially exacerbating tissue damage.

Part 3: Strategic Handling & Engineering Controls

Storage & Stability

- Atmosphere: Store under Argon or Nitrogen. The aldehyde group is susceptible to autoxidation to the corresponding benzoic acid derivative upon prolonged exposure to air.
- Temperature: 2–8°C. Low temperature inhibits potential aldol condensation or polymerization.
- Container: Amber glass vials with Teflon-lined caps to prevent UV-initiated radical degradation.

Personal Protective Equipment (PPE) Matrix

- Respiratory: Use a NIOSH-approved respirator with OV/AG (Organic Vapor/Acid Gas) cartridges if working outside a fume hood.
- Hand Protection:
 - Standard: Nitrile gloves (0.11 mm) for splash protection.
 - Immersion: Butyl rubber or Viton gloves are required if handling concentrated solutions in halogenated solvents (DCM/Chloroform).

- Eye Protection: Chemical splash goggles. Face shield recommended during synthesis workup (acidification steps).

Part 4: Experimental Protocol (Synthesis & Purification)

Context: This protocol describes the synthesis of 2-(4-formylphenoxy)pentanoic acid via Williamson Ether Synthesis. This route is preferred for its regioselectivity and scalability.

Reaction:

Step-by-Step Methodology

- Reagent Preparation:
 - Charge a flame-dried round-bottom flask with 4-Hydroxybenzaldehyde (1.0 eq) and anhydrous DMF (Dimethylformamide, 5 mL/mmol).
 - Add finely ground, anhydrous Potassium Carbonate () (2.5 eq).
 - Note: Use of a weak base prevents the Cannizzaro reaction of the aldehyde.
- Alkylation:
 - Cool the mixture to 0°C.
 - Add 2-Bromopentanoic acid (1.2 eq) dropwise over 15 minutes.
 - Allow the reaction to warm to room temperature and stir for 16–24 hours.
 - Monitoring: Check progress via TLC (Mobile phase: 5% MeOH in DCM). The aldehyde spot () should shift to the acid product (streak near baseline).
- Workup (Critical Safety Step):

- Quench: Pour the reaction mixture into ice-water (10x volume).
- Acidification: Slowly adjust pH to ~3.0 using 1M HCl. Caution:
evolution will occur.
- Extraction: Extract with Ethyl Acetate (3x).
- Wash: Wash combined organics with Brine (2x) to remove residual DMF.
- Purification:
 - Dry over

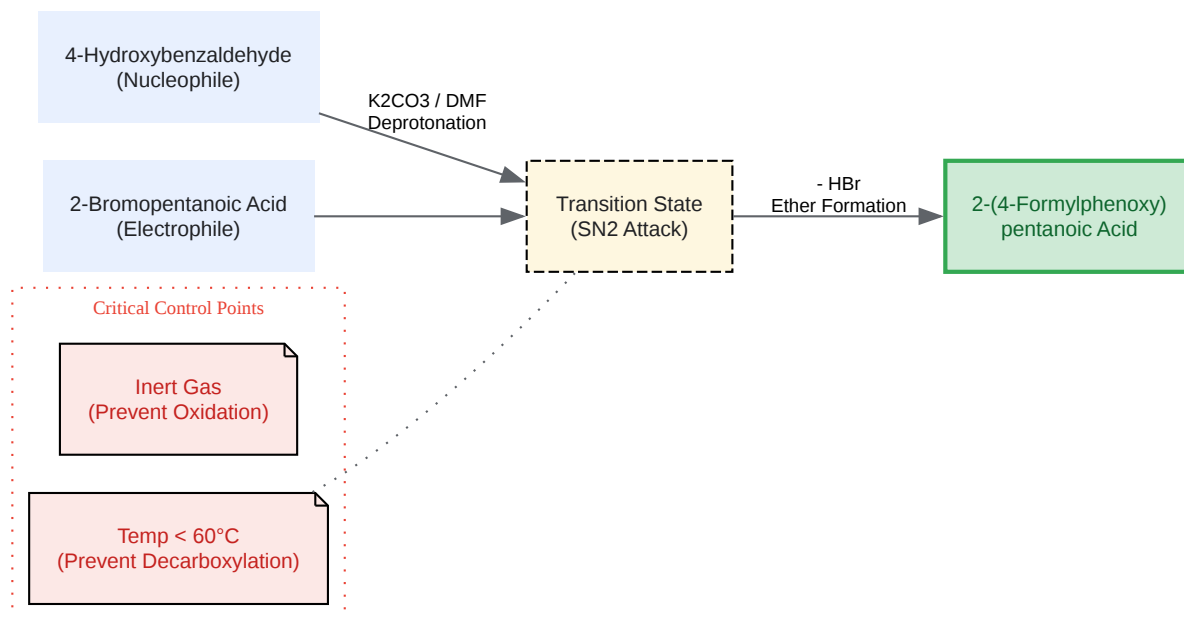
, filter, and concentrate in vacuo.
 - If necessary, purify via column chromatography (

, Hexanes:Ethyl Acetate gradient with 1% Acetic Acid).

Part 5: Application Context & Visualization

This compound acts as a "Left-Hand Side" (LHS) intermediate in the synthesis of hemoglobin modulators. The aldehyde serves as an anchor for reductive amination, while the carboxylic acid mimics the polar interactions found in natural effector molecules.

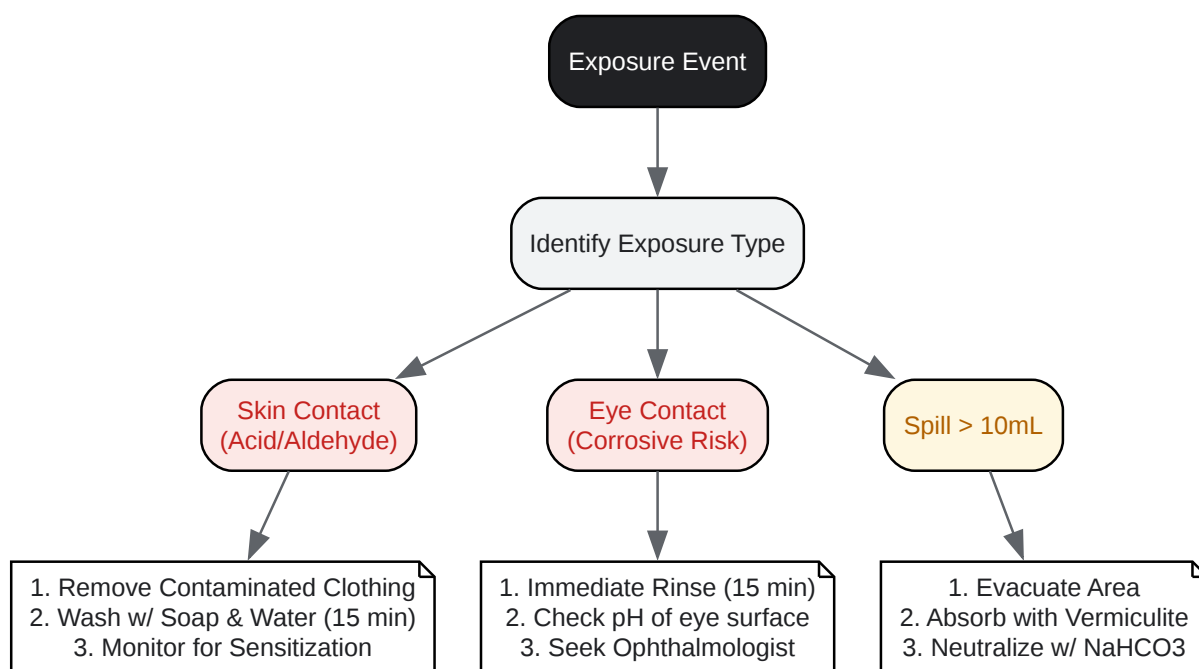
Diagram 1: Synthesis Pathway & Logic



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Caption: Williamson ether synthesis pathway highlighting the S_N2 mechanism and critical process control points to ensure product integrity.

Diagram 2: Emergency Response Decision Tree



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Caption: Standard Operating Procedure (SOP) decision tree for emergency response involving 2-(4-formylphenoxy)pentanoic acid.

References

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- Google Patents. (2020). Antagonists of human integrin (alpha4)(beta7) - US11174228B2. (Describes the reaction of 4-hydroxybenzaldehyde with 2-bromopentanoic acid).

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Sources

- 1. US20190315692A1 - Antagonists of human integrin (alpha4)(beta7) - Google Patents [patents.google.com]
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